

Safeguarding Research: A Technical Guide to the Safe Handling of Dodecanedioic Acid-13C12

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Compound of Interest

Compound Name: Dodecanedioic Acid-13C12

Cat. No.: B565743

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling protocols for **Dodecanedioic Acid-13C12**, a stable isotope-labeled compound crucial for various research and development applications. While the isotopic labeling with Carbon-13 does not significantly alter the chemical hazards compared to its unlabeled counterpart, adherence to rigorous safety procedures is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This document synthesizes available safety data, outlines proper handling and storage procedures, and provides emergency response guidance.

Hazard Identification and Classification

Dodecanedioic Acid-13C12 is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. Based on the data for its non-labeled analogue, the compound presents the following hazards:

- Eye Irritation: Causes serious eye irritation (H319).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Skin Irritation: Causes skin irritation (H315).[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Respiratory Irritation: May cause respiratory tract irritation (H335).[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Combustibility: The substance is a combustible solid.[\[8\]](#) Finely dispersed particles can form explosive mixtures with air.[\[8\]](#)

The signal word for this chemical is Warning.[3][4][6][7]

Physical and Chemical Properties

Understanding the physical and chemical properties of **Dodecanedioic Acid-13C12** is essential for its safe handling and storage.

Property	Value	Reference
Chemical Formula	$\text{HO}_2^{13}\text{C}({}^{13}\text{CH}_2)_{10}{}^{13}\text{CO}_2\text{H}$	[8][9]
Molecular Weight	242.21 g/mol	[6][7][8][9]
Appearance	White solid/crystalline powder	[1][8]
Solubility	Insoluble in water. Miscible with alcohol and ether.	[8]
Melting Point	127 - 129°C	[1]
Flash Point	Not applicable	[6][7][8][9]
Autoignition Temperature	390 °C / 734 °F	[9]

Toxicological Data

Toxicological data for **Dodecanedioic Acid-13C12** is limited. The following data for the non-labeled dodecanedioic acid provides a strong indication of its toxicological profile.

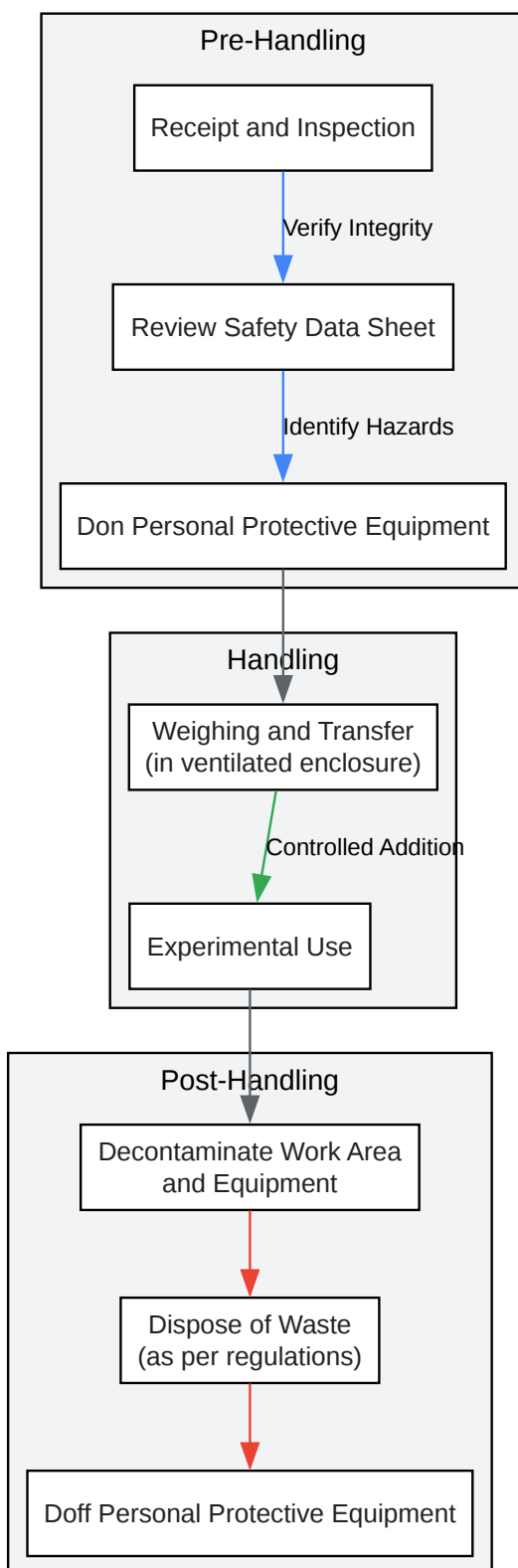
Metric	Value	Species	Route	Reference
Acute Oral LD50	> 3,000 mg/kg	Rat	Oral	[1][8]
Acute Dermal LD50	> 6,000 mg/kg	Rabbit	Dermal	[1]
Repeated Dose NOAEL	1,800 mg/kg	Rat	Oral (13 Weeks)	[4]

The material is not classified as harmful by ingestion based on available evidence.[8] Long-term exposure to high concentrations of dust may lead to respiratory issues.[8]

Experimental Protocols: Safe Handling Workflow

Adherence to a standardized workflow is critical when handling **Dodecanedioic Acid-13C12**.

The following diagram illustrates the key stages from receipt to disposal.



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Safe Handling Workflow for **Dodecanedioic Acid-13C12**

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

- Eye Protection: Chemical safety goggles are required.[\[2\]](#)[\[8\]](#)
- Hand Protection: Wear suitable protective gloves.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or equivalent respirator should be used.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Skin and Body Protection: A lab coat and appropriate footwear should be worn. Ensure that skin is not exposed.

Storage and Incompatibility

Proper storage is crucial to maintain the stability and integrity of **Dodecanedioic Acid-13C12** and to prevent hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, bases, and strong reducing agents.[\[8\]](#)[\[9\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures:

- Minor Spills:
 - Clean up spills immediately.
 - Avoid breathing dust.[\[8\]](#)
 - Wear appropriate PPE.
 - Carefully sweep up the solid material and place it in a suitable, labeled container for disposal.

- Major Spills:
 - Evacuate the area and alert emergency responders.[8]
 - Prevent the generation of dust clouds.
 - Ventilate the area if it is safe to do so.

First Aid Measures

Immediate and appropriate first aid can significantly mitigate the effects of exposure.

Exposure Route	First Aid Procedure	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[1][2][8][9]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. If irritation persists, seek medical attention.	[1][2][8][9]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.	[1][2][8][9]
Ingestion	Do not induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.	[1][8][9]

Firefighting Measures

Dodecanedioic Acid-13C12 is a combustible solid.

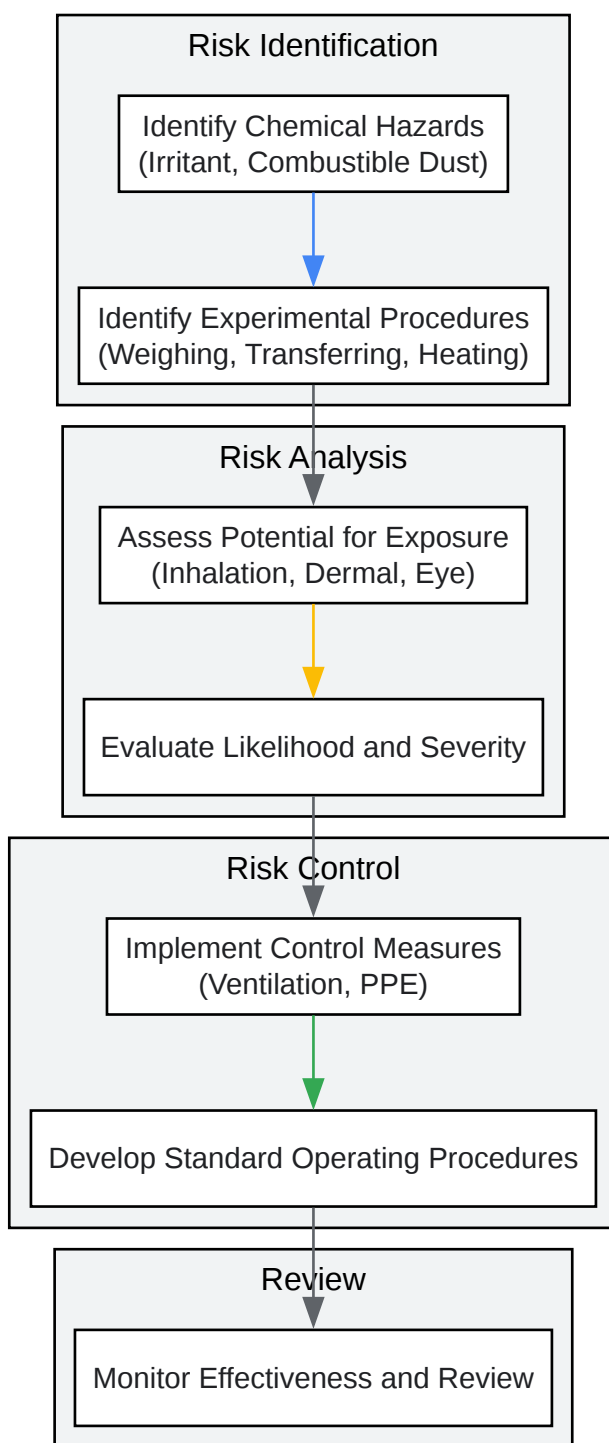
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Specific Hazards: Dust clouds may form an explosive mixture with air.[\[8\]](#) Hazardous combustion products include carbon monoxide and carbon dioxide.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[8\]](#)[\[9\]](#)

Disposal Considerations

Dispose of **Dodecanedioic Acid-13C12** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.[\[8\]](#)[\[10\]](#)

Logical Risk Assessment Process

A systematic risk assessment should be conducted before commencing any work with **Dodecanedioic Acid-13C12**.



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Risk Assessment Process for **Dodecanedioic Acid-13C12**

By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can safely handle **Dodecanedioic Acid-13C12**, minimizing risks

and fostering a secure research environment.

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